

FICZ proper disposal procedures

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Compound of Interest

Compound Name: FICZ

Cat. No.: B1672663

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Proper handling and disposal of 6-Formylindolo[3,2-b]carbazole (**FICZ**) are critical to ensure laboratory safety and environmental protection. This document provides essential procedural guidance for researchers, scientists, and drug development professionals working with this potent aryl hydrocarbon receptor (AhR) agonist.

Safety and Handling

Before working with **FICZ**, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier. While some sources suggest **FICZ** does not meet the criteria for hazardous classification under specific directives[1], others classify it as harmful if swallowed (Acute toxicity, Oral, Category 4)[2][3]. Therefore, treating it as a potentially hazardous substance is a prudent safety measure.[4]

Personal Protective Equipment (PPE):

- Eye Protection: Use appropriate safety glasses.[1]
- Hand Protection: Wear chemical-resistant gloves (compliant with standard BS EN 374:2003 or equivalent). Gloves should be inspected before use and changed if contaminated.[1][2]
- Body Protection: Wear an appropriate protective lab coat.[1]
- Respiratory Protection: If there is a risk of dust formation or aerosol inhalation, use a suitable respirator.[1] Work should be conducted in a chemical fume hood.[1]

Handling and Storage:

- Avoid inhalation and contact with eyes, skin, and clothing.[1][4]
- Prevent the formation of dust and aerosols.[1]
- Store the solid compound at -20°C for long-term stability.[4][5][6]
- Wash hands thoroughly after handling.[1][4]

Quantitative Data Summary

The following table summarizes key quantitative data for **FICZ**.

Property	Value
Molecular Weight	284.31 g/mol [1][5]
Formula	C ₁₉ H ₁₂ N ₂ O[1][5]
CAS Number	172922-91-7[1][5]
Appearance	Crystalline solid, light yellow to yellow in color.[4][7]
Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 2 years.[7][8]
Solubility	Soluble in DMSO (up to 30 mg/mL or 105.52 mM) and Dimethylformamide (DMF) (approx. 0.5 mg/ml).[5][8][9] Sparingly soluble in aqueous solutions.[4]
Binding Affinity (Kd)	Potent AhR agonist with a Kd of 70 pM.[5][7]
Biological Activity (EC ₅₀)	Shows concentration-dependent effects on EROD activity in CEH cultures, with mean EC ₅₀ values at 3, 8, and 24 hours of 0.016 nM, 0.80 nM, and 11 nM, respectively.[7][8]
Cytotoxicity (LC ₅₀)	Estimated LC ₅₀ of 14 µM (14,000 nM) in CEH viability assays.[7][8]

Proper Disposal Procedures

Dispose of **FICZ** and its containers in accordance with all local, state, and federal regulations. Do not allow the product to enter drains.^[1] The following step-by-step procedures are based on general best practices for chemical waste disposal.^{[10][11][12]}

Step 1: Waste Segregation and Collection

- Unused or Expired **FICZ** (Solid): Collect in its original container or a clearly labeled, compatible, and sealable waste container.
- **FICZ** Solutions: Collect liquid waste containing **FICZ** in a designated, leak-proof, and chemically compatible container (e.g., glass or sturdy plastic bottle with a screw-on cap).^[12] Do not mix with incompatible wastes.^[11]
- Contaminated Labware (Solid Waste): Collect items such as pipette tips, gloves, and empty vials contaminated with **FICZ** in a designated hazardous waste container lined with a durable plastic bag.^{[11][12]} For empty containers of highly toxic chemicals, the first three rinses must also be collected as hazardous waste.^[11]

Step 2: Waste Container Labeling

- All waste containers must be clearly labeled as hazardous waste.^{[10][11]}
- Use a hazardous waste tag provided by your institution's Environmental Health & Safety (EHS) department.^[10]
- The label must include:
 - The full chemical name: "6-Formylindolo[3,2-b]carbazole (**FICZ**)".^[11]
 - The concentration and quantity of the waste.
 - The date the waste was first added to the container.^[11]
 - The name of the principal investigator or lab group.

Step 3: Storage of Waste

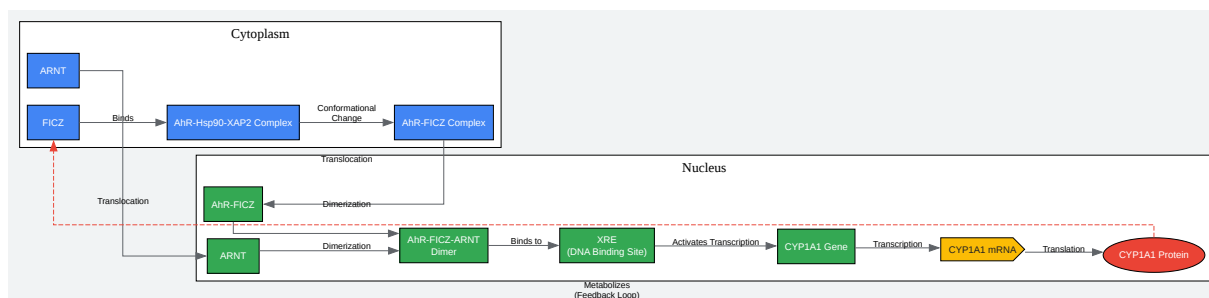
- Store waste containers in a designated satellite accumulation area within the laboratory.
- Keep containers closed at all times, except when adding waste.[\[10\]](#)[\[11\]](#)
- Use secondary containment, such as a spill tray, for all liquid waste containers to prevent spills.[\[11\]](#)[\[12\]](#)

Step 4: Requesting Disposal

- Once a waste container is full or has reached the accumulation time limit set by your institution, submit a request for pickup to your EHS department.[\[10\]](#)[\[13\]](#)
- Follow your institution's specific procedures for scheduling a hazardous waste pickup.

FICZ-Mediated Aryl Hydrocarbon Receptor (AhR) Signaling

FICZ is a high-affinity ligand for the Aryl Hydrocarbon Receptor (AhR), a transcription factor involved in regulating cellular responses to environmental stimuli.[\[6\]](#)[\[9\]](#)[\[14\]](#) The binding of **FICZ** to AhR initiates a signaling cascade that leads to the expression of target genes, most notably Cytochrome P450 1A1 (CYP1A1), which in turn metabolizes **FICZ** in a negative feedback loop.[\[14\]](#)[\[15\]](#)



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Caption: **FICZ** activation of the AhR signaling pathway.

Experimental Protocols

While the search results describe the biological effects of **FICZ**, such as its ability to induce CYP1A1 expression and its dose-dependent effects on cell viability, they do not provide detailed, step-by-step experimental protocols.[7][8] The studies cited use established methodologies like cell viability assays (measuring ATP with luciferase) and analysis of gene expression.[8] For detailed protocols, researchers should consult the primary literature cited in the search results or standard molecular and cellular biology methodology manuals.

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